

An In-depth Technical Guide to 6-Aminoindole: Chemical Properties and Structure

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Compound of Interest

Compound Name: 6-Aminoindole

Cat. No.: B160974

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties, structure, and applications of **6-Aminoindole**. The information is curated for professionals in research and development who are interested in leveraging this versatile molecule for the synthesis of complex chemical entities and novel therapeutic agents.

Chemical Structure

6-Aminoindole, systematically known as 1H-Indol-6-amine, is an aromatic heterocyclic organic compound.[1] Its structure consists of a bicyclic structure, where a benzene ring is fused to a pyrrole ring, with an amino group substituted at the sixth position of the indole ring.[2] This amino group significantly influences the molecule's reactivity, making it a valuable intermediate in organic synthesis.[1]

Caption: Chemical structure of **6-Aminoindole**.

Chemical and Physical Properties

The following table summarizes the key chemical and physical properties of **6-Aminoindole**. These properties are essential for its handling, storage, and application in various chemical reactions.

Property	Value	Reference(s)
Molecular Formula	C ₈ H ₈ N ₂	[1][3][4][5][6]
Molecular Weight	132.16 g/mol	[3][4][5][6]
Appearance	Light brown to off-white crystalline powder	[1][2]
Melting Point	75-79 °C	[4][7]
Purity	≥97%	[4][7]
CAS Number	5318-27-4	[2][3][4][5][6]
SMILES String	<chem>Nc1ccc2cc[nH]c2c1</chem>	[4][7]
InChI Key	MIMYTSWNVBMNRH-UHFFFAOYSA-N	[4][7]
Storage Temperature	-20°C	[4][7]

Experimental Protocols: Synthesis of 6-Aminoindole

A common and effective method for the synthesis of **6-Aminoindole** is the reduction of 6-nitroindole.[8] The following protocol is a representative example of this synthetic route.

Objective: To synthesize **6-Aminoindole** via the reduction of 6-nitroindole.

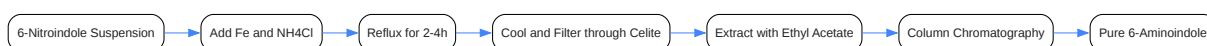
Materials:

- 6-Nitroindole
- Iron powder (Fe)
- Ammonium chloride (NH₄Cl)
- Ethanol (EtOH)
- Water (H₂O)

- Ethyl acetate (EtOAc)
- Brine (saturated NaCl solution)
- Anhydrous sodium sulfate (Na_2SO_4)
- Celite

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, suspend 6-nitroindole (1.0 eq) in a 1:1 mixture of ethanol and water.
- **Addition of Reagents:** To this suspension, add iron powder (5.0 eq) and ammonium chloride (2.0 eq).
- **Reflux:** Heat the reaction mixture to reflux (approximately 80-90 °C) and maintain for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC).
- **Work-up:** Upon completion, cool the reaction mixture to room temperature. Filter the mixture through a pad of Celite to remove the iron salts. Wash the Celite pad with ethanol.
- **Extraction:** Concentrate the filtrate under reduced pressure to remove the ethanol. To the remaining aqueous layer, add ethyl acetate and transfer to a separatory funnel. Extract the aqueous layer three times with ethyl acetate.
- **Washing:** Combine the organic layers and wash with water, followed by brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- **Purification:** The crude **6-Aminoindole** can be further purified by column chromatography on silica gel using a suitable eluent system (e.g., a gradient of ethyl acetate in hexanes) to afford the pure product.



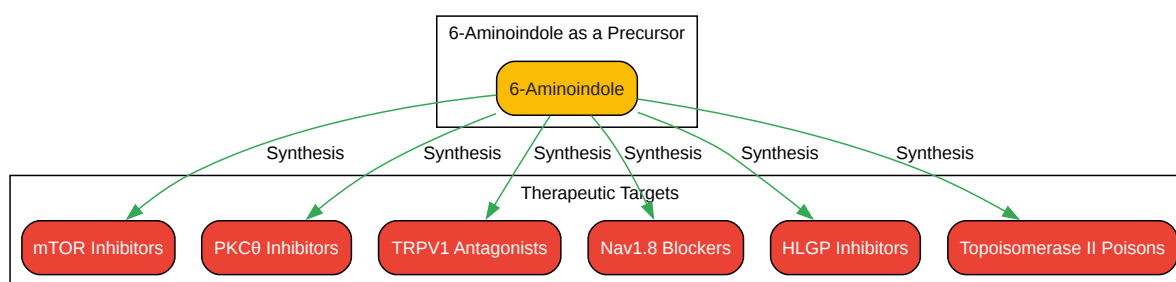
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Caption: Experimental workflow for the synthesis of **6-Aminoindole**.

Biological Significance and Applications in Drug Discovery

6-Aminoindole is a crucial building block in medicinal chemistry, serving as a precursor for the synthesis of a wide range of biologically active molecules.^[1] Its derivatives have been investigated as potent inhibitors of various enzymes and receptors implicated in numerous diseases.

The versatility of **6-Aminoindole** allows for its incorporation into diverse molecular scaffolds, leading to the development of therapeutic agents with various mechanisms of action. These include inhibitors of protein kinases, ion channels, and signaling pathways crucial for cell proliferation and survival.^{[5][6][7]} Some studies also suggest potential antioxidant, antimicrobial, and neuroprotective effects of **6-aminoindole** derivatives.^[8]

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Caption: Role of **6-Aminoindole** in the development of therapeutic agents.

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